

Application Note: Evaluating the Flocculation Efficiency of Aluminum Chlorohydrate

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Compound of Interest

Compound Name: Aluminum Chlorohydrate

CAS No.: 12359-72-7

Cat. No.: B16327718

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Authored for: Researchers, scientists, and drug development professionals.

Introduction

Aluminum Chlorohydrate (ACH) is a highly effective primary coagulant used in water purification and wastewater treatment processes.^{[1][2][3]} Its efficacy stems from its ability to neutralize the surface charge of suspended particles, leading to their aggregation into larger, settleable flocs.^{[4][5]} This process, known as flocculation, is critical for removing turbidity, suspended solids, and other contaminants from water.^{[2][5]} This application note provides a detailed protocol for evaluating the flocculation efficiency of ACH, enabling researchers to determine optimal dosage and conditions for their specific applications.

The primary method for evaluating flocculation efficiency is the jar test.^{[6][7][8]} This standardized procedure simulates the coagulation and flocculation processes of a full-scale water treatment plant, allowing for the systematic evaluation of coagulant performance under various conditions.^{[7][8][9]} Key parameters assessed include turbidity reduction, floc size and settling characteristics, and the influence of pH and ACH dosage.^{[10][11]}

Mechanism of Action

When added to water, **Aluminum Chlorohydrate** hydrolyzes to form positively charged polynuclear aluminum species.^[1] These species interact with and neutralize the negatively charged colloidal particles present in the water, such as clays, silts, and organic matter.^{[1][4]} This charge neutralization destabilizes the suspended particles, allowing them to aggregate. The polymeric nature of ACH further enhances flocculation by bridging multiple particles together, forming larger, more robust flocs that settle more rapidly.^[4]

Experimental Protocol: Jar Testing for ACH Flocculation Efficiency

This protocol outlines the standardized jar test procedure to determine the optimal dosage of **Aluminum Chlorohydrate** for effective flocculation.

1. Materials and Equipment:

- Standard Jar Test Apparatus (e.g., Phipps & Bird) with multiple stirring paddles
- Beakers (1000 mL)
- Pipettes and graduated cylinders
- Turbidimeter
- pH meter
- **Aluminum Chlorohydrate** (ACH) stock solution (e.g., 1 g/L)
- Raw water sample
- Acids and bases for pH adjustment (e.g., 0.1M HCl and 0.1M NaOH)

2. Preparation of ACH Stock Solution:

- To prepare a 1 g/L (0.1% w/v) stock solution, accurately weigh 1 gram of ACH and dissolve it in distilled water to a final volume of 1000 mL.^[7]

- For liquid ACH solutions, the specific gravity and concentration must be considered to calculate the required volume for the stock solution.[7]

3. Jar Test Procedure: a. Sample Preparation: Fill six 1000 mL beakers with the raw water sample.[12] Place one beaker under each stirring paddle of the jar test apparatus. b. Initial Measurements: Measure and record the initial turbidity and pH of the raw water sample. c. Coagulant Dosing: While the paddles are stirring at a rapid mix speed (e.g., 100-120 rpm), add varying dosages of the ACH stock solution to five of the beakers.[9][12] The sixth beaker will serve as a control with no ACH added.[12] Typical ACH doses can range from 3 to 100 mg/L.[1] d. Rapid Mix (Coagulation): Continue the rapid mix for 1 minute to ensure complete dispersion of the coagulant.[9][12] e. Slow Mix (Flocculation): Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for 15-20 minutes.[9][10][12] This gentle agitation promotes the formation of flocs. f. Sedimentation: Stop the stirring and allow the flocs to settle for a predetermined period, typically 30 minutes.[9] g. Final Measurements: After sedimentation, carefully collect a supernatant sample from the top of each beaker and measure the final turbidity and pH.

4. Data Analysis and Interpretation:

- Calculate the percent turbidity removal for each ACH dosage using the following formula:
 - $\% \text{ Turbidity Removal} = ((\text{Initial Turbidity} - \text{Final Turbidity}) / \text{Initial Turbidity}) * 100$
- The optimal ACH dosage is the one that achieves the desired turbidity reduction with the minimal amount of coagulant.
- Observe and record the characteristics of the floc in each beaker during the slow mix and settling phases (e.g., size, density, and settling rate).

Data Presentation

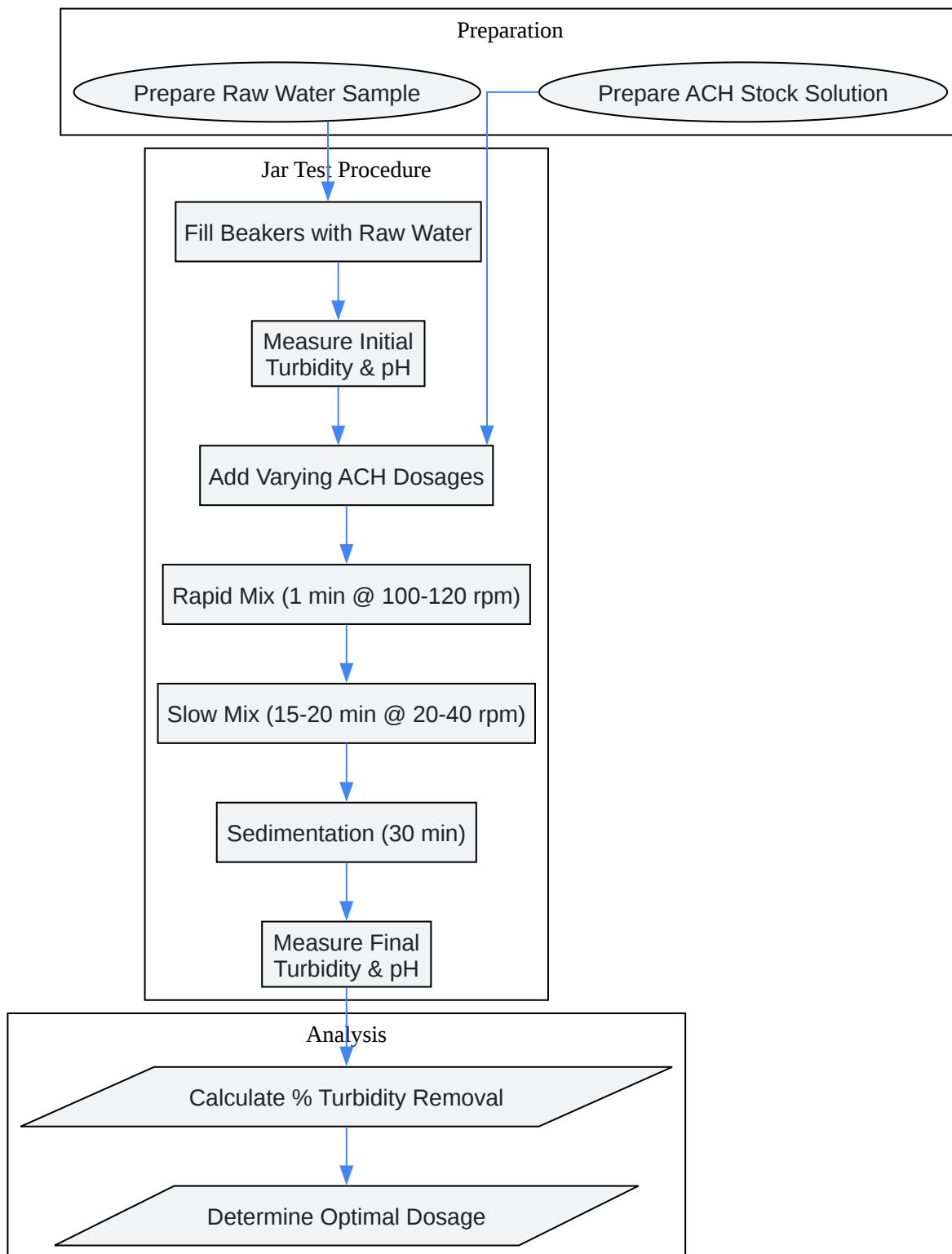
The quantitative data from the jar test should be summarized in a structured table for easy comparison.

Beaker No.	ACH Dosage (mg/L)	Initial pH	Final pH	Initial Turbidity (NTU)	Final Turbidity (NTU)	% Turbidity Removal	Floc Characteristics
1 (Control)	0	7.2	7.1	50.5	48.2	4.6%	No visible floc
2	10	7.2	6.9	50.5	15.1	70.1%	Small, fine floc
3	20	7.2	6.8	50.5	5.3	89.5%	Medium, distinct floc
4	30	7.2	6.7	50.5	1.8	96.4%	Large, dense floc
5	40	7.2	6.6	50.5	2.1	95.8%	Large, but slightly re-dispersed
6	50	7.2	6.5	50.5	2.5	95.0%	Overdosed, poor settling

Note: The data presented in this table is for illustrative purposes only. Actual results will vary depending on the raw water quality and experimental conditions.

Visualizations

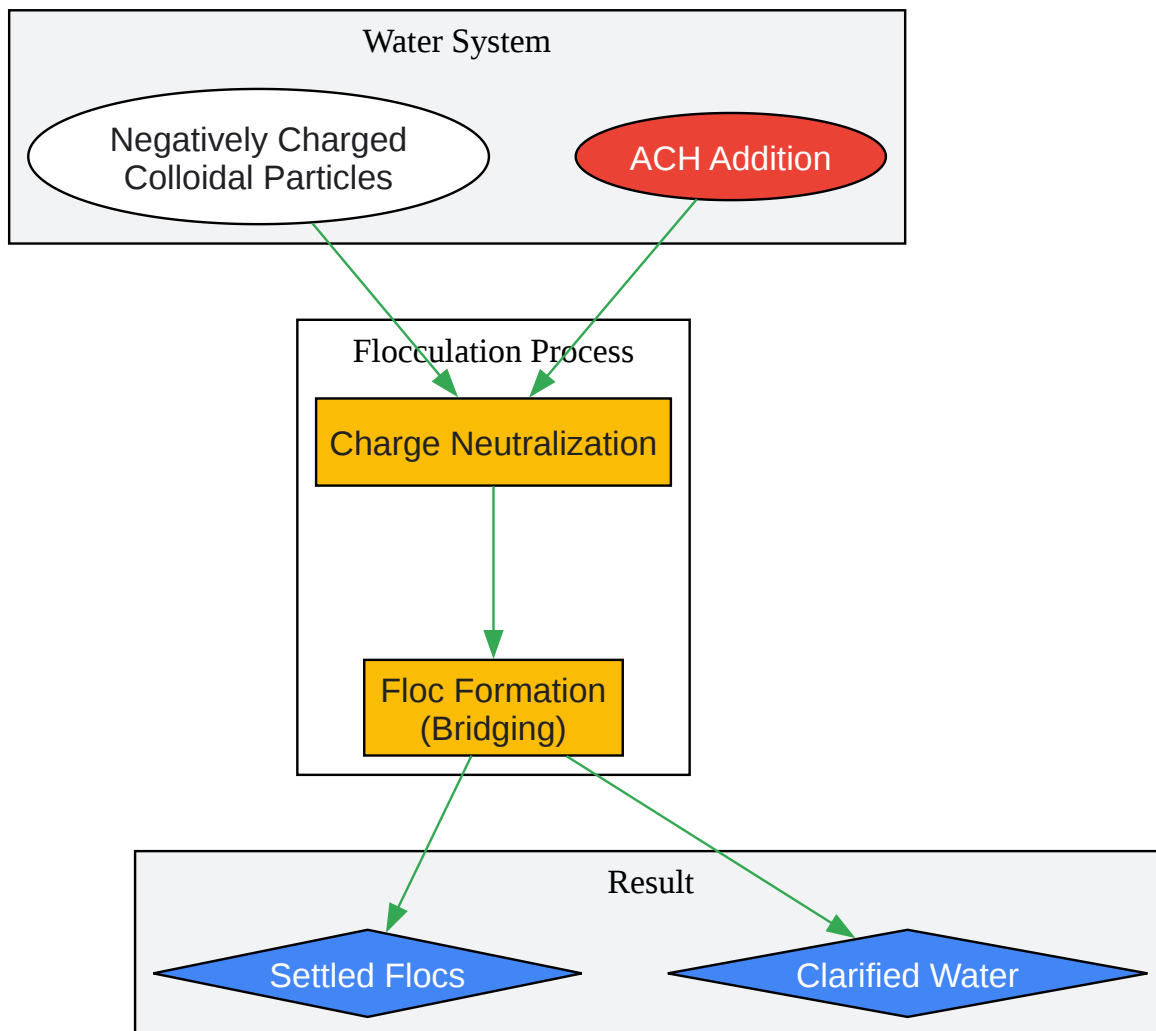
Diagram of the Jar Test Experimental Workflow:



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Caption: Workflow for evaluating ACH flocculation efficiency.

Diagram of **Aluminum Chlorohydrate** Flocculation Mechanism:



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